

# Determining the Optimal Concentration of AM-5308 for In Vitro Experiments

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Compound of Interest		
Compound Name:	AM-5308	
Cat. No.:	B12425855	Get Quote

# Application Notes and Protocols for Researchers Introduction

AM-5308 is a potent and selective small-molecule inhibitor of the mitotic kinesin KIF18A.[1] KIF18A plays a crucial role in regulating chromosome alignment during mitosis by dampening the dynamics of kinetochore-microtubules.[2][3] Inhibition of KIF18A's ATPase activity disrupts this process, leading to improper chromosome segregation, prolonged mitotic arrest, and eventual cell death, particularly in chromosomally unstable cancer cells.[4] These application notes provide detailed protocols for determining the optimal concentration of AM-5308 for in vitro experiments, including cytotoxicity assays, cell cycle analysis, and immunofluorescence-based visualization of mitotic spindles.

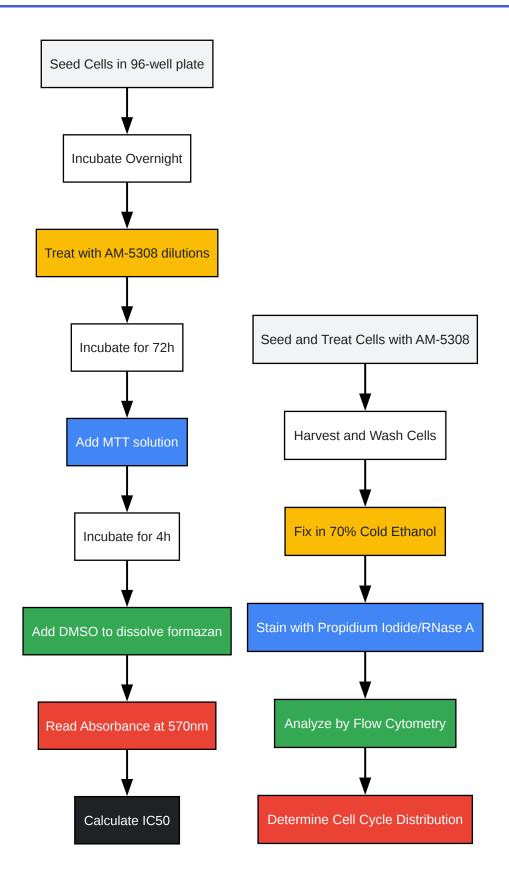
## **Mechanism of Action**

AM-5308 selectively targets the motor domain of KIF18A, inhibiting its microtubule-dependent ATPase activity. This inhibition prevents the proper alignment of chromosomes at the metaphase plate, triggering the Spindle Assembly Checkpoint (SAC), a critical cellular surveillance mechanism that ensures the fidelity of chromosome segregation.[5][6] Prolonged activation of the SAC in cancer cells with high chromosomal instability ultimately leads to mitotic catastrophe and apoptosis.









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## References

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